

Safeguarding Research: Proper Disposal Procedures for Aticaprant

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Compound of Interest

Compound Name: *Aticaprant*
CAS No.: *1174130-61-0*
Cat. No.: *B605669*

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For Immediate Implementation by Laboratory Personnel

This document provides essential safety and logistical guidance for the proper disposal of **Aticaprant** (also known as CERC-501, JNJ-67953964, LY2456302), a κ -opioid receptor (KOR) antagonist. Adherence to these procedures is critical for ensuring personnel safety, environmental protection, and regulatory compliance.

Hazard Identification and Classification

Aticaprant is classified with the following hazards:

- Acute oral toxicity (Category 4)[1]
- Skin corrosion/irritation (Category 2)[1]
- Serious eye damage/eye irritation (Category 2A)[1]
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[1]

It is crucial to handle **Aticaprant** with appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[1] All handling should occur in a well-ventilated area to avoid inhalation of dust or fumes.[1]

Aticaprant Disposal Protocol: A Step-by-Step Guide

The disposal of **Aticaprant** and its associated waste must be managed as hazardous chemical waste. Do not dispose of **Aticaprant** down the drain or in regular trash.

Step 1: Waste Segregation

- **Grossly Contaminated Waste:** This includes pure, unused, or expired **Aticaprant**, reaction mixtures containing **Aticaprant**, and any spills or grossly contaminated materials. This waste is considered "bulk" hazardous chemical waste.
- **Trace Contaminated Waste:** This category includes items with minimal residual contamination, such as empty vials, weigh boats, and lightly contaminated gloves and bench paper. While some regulations differentiate between bulk and trace contamination, it is best practice to manage all chemically contaminated solid waste as hazardous.[2][3]

Step 2: Containerization

- **Bulk Waste (Solid & Liquid):**
 - Collect in a designated, leak-proof, and sealable hazardous waste container.
 - The container must be compatible with the chemical nature of the waste. For **Aticaprant**, a high-density polyethylene (HDPE) container is generally suitable.
 - Never mix incompatible waste streams.
- **Sharps Waste:**
 - Syringes and needles used for dissolving or administering **Aticaprant** must be disposed of in a designated sharps container for chemical-contaminated sharps.[2][4] If the syringe contains residual drug, it should be managed as bulk hazardous waste.[2]
- **Trace Contaminated Solids:**

- Place in a designated hazardous waste bag or container, often referred to as a "RCRA black box" in the United States.[5]

Step 3: Labeling

- All hazardous waste containers must be clearly labeled with the words "Hazardous Waste."
- The label must include:
 - The full chemical name: "**Aticaprant**" and any other chemical constituents.
 - The approximate percentage of each component.
 - The specific hazard characteristics (e.g., "Toxic").
 - The date accumulation started.
 - The name and contact information of the generating laboratory or researcher.

Step 4: Storage

- Store sealed hazardous waste containers in a designated satellite accumulation area within or near the laboratory.
- The storage area should be secure, away from general traffic, and have secondary containment to capture any potential leaks.
- Do not accumulate more than the regulatory limit of hazardous waste in a satellite accumulation area (e.g., 55 gallons in the U.S.).

Step 5: Disposal and Removal

- Contact your institution's Environmental Health and Safety (EHS) department for pickup and disposal of the hazardous waste.
- EHS will arrange for a licensed hazardous waste disposal company to transport and dispose of the material in accordance with all local, state, and federal regulations.[2][3]

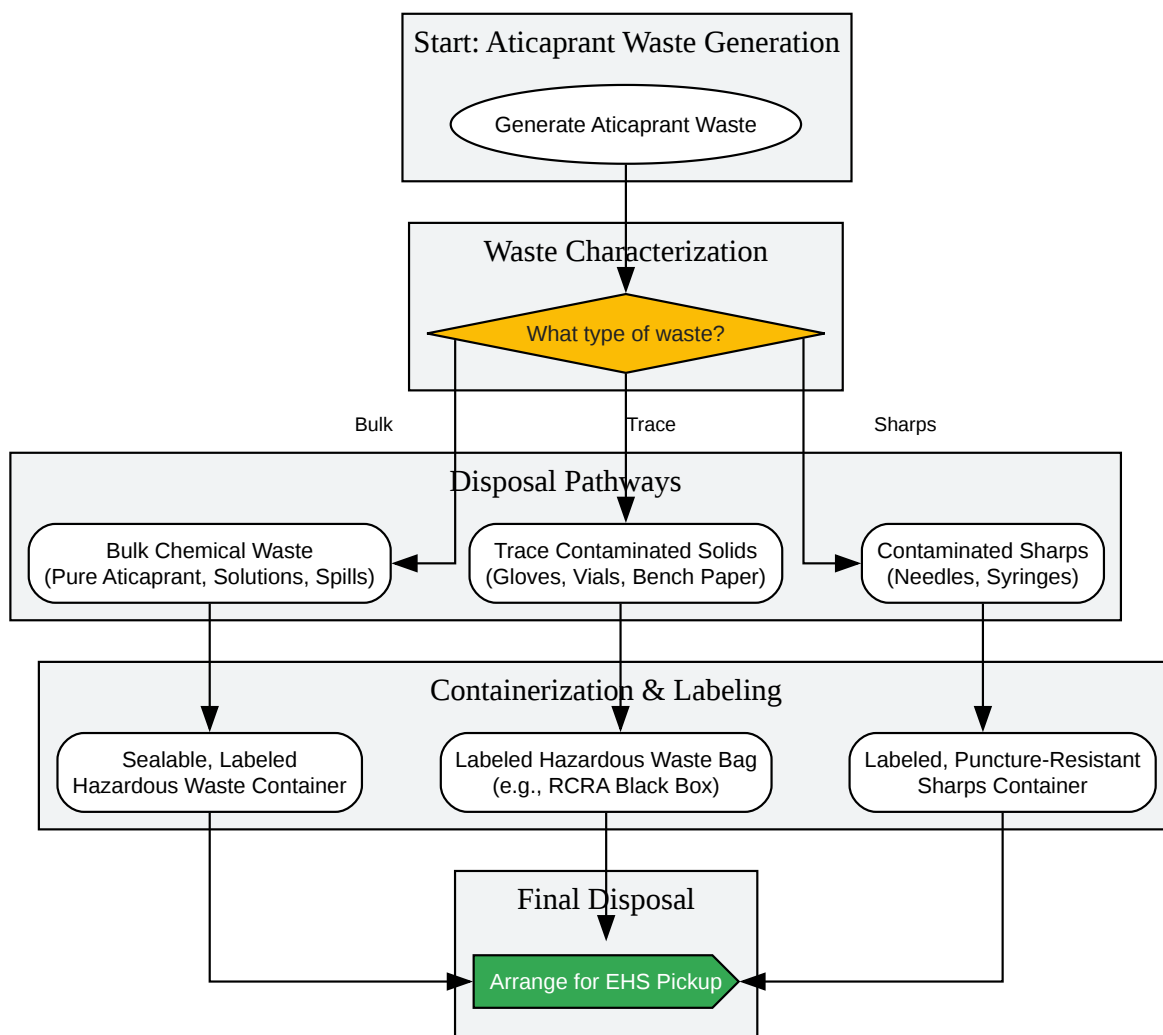
Quantitative Data Summary

While specific disposal-related quantitative data for **Aticaprant** is not available, the following table summarizes its relevant physical and chemical properties.

Property	Value	Source
CAS Number	1174130-61-0	[6]
Molecular Formula	C ₂₆ H ₂₇ FN ₂ O ₂	[6]
Molar Mass	418.5 g/mol	[6]
Solubility	DMSO: 5 mg/ml, Ethanol: 3 mg/ml, DMF: 1 mg/ml	
Relative Density	1.201 g/cm ³	[1]

Visual Guidance for Aticaprant Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of waste generated during research involving **Aticaprant**.



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Caption: Decision workflow for the proper segregation and disposal of **Aticaprant** waste.

Disclaimer: This document provides general guidance. Researchers must consult their institution's specific waste management policies and the relevant Safety Data Sheet (SDS) before handling and disposing of **Aticaprant**.

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